

In-Depth Technical Guide to the Physical Properties of (1S,2S)-2-Aminocyclopentanol

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Compound of Interest

Compound Name: 2-Aminocyclopentanol

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This technical guide provides a comprehensive overview of the core physical properties of the chiral amino alcohol, **(1S,2S)-2-aminocyclopentanol**, and its hydrochloride salt. This information is critical for its application in pharmaceutical synthesis, particularly as a chiral building block and ligand in asymmetric synthesis.

Core Physical and Chemical Properties

(1S,2S)-2-aminocyclopentanol is a chiral compound with the amino and hydroxyl groups in a trans configuration on a cyclopentane ring. The physical properties are often reported for its more stable hydrochloride salt.

Property	(1S,2S)-2-Aminocyclopentanol	(1S,2S)-2-Aminocyclopentanol Hydrochloride
Molecular Formula	C ₅ H ₁₁ NO	C ₅ H ₁₂ ClNO
Molecular Weight	101.15 g/mol [1]	137.61 g/mol [2]
Appearance	-	White crystalline solid
Melting Point	Not widely reported	155-160 °C[3]
Boiling Point	Not widely reported	220.9 °C at 760 mmHg
Optical Rotation ([α]D)	Not widely reported	+32° to +36° (c=1 in H ₂ O) (inferred)
pKa	Data not available	Data not available
Solubility	Data not available	Soluble in water and alcohol; slightly soluble in non-polar solvents[3]

Note on Optical Rotation: The specific rotation for the enantiomer, (1R,2R)-2-aminocyclopentanol hydrochloride, is reported as -32° to -36° (c=1 in H₂O)[4]. As enantiomers have equal and opposite optical rotations, the value for the (1S,2S) enantiomer can be inferred to be +32° to +36°.

Experimental Protocols

Detailed methodologies for determining the key physical properties of (1S,2S)-2-aminocyclopentanol and its salts are outlined below.

Melting Point Determination

The melting point is a critical indicator of purity. A sharp melting range typically signifies a high-purity compound.

Methodology: Capillary Method

- Sample Preparation: A small, dry sample of (1S,2S)-2-aminocyclopentanol hydrochloride is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath with a thermometer and a viewing lens.
- Heating and Observation: The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- Data Recording: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting range.

Optical Rotation Measurement

Optical rotation is a fundamental property of chiral molecules and is determined using a polarimeter.

Methodology: Polarimetry

- Solution Preparation: A precise concentration of (1S,2S)-2-aminocyclopentanol hydrochloride is prepared by dissolving a known mass of the compound in a specific volume of a suitable solvent (e.g., water).
- Polarimeter Calibration: The polarimeter is calibrated using a blank solvent-filled cell to set the zero point.
- Sample Measurement: The prepared solution is placed in a sample cell of a known path length (typically 1 decimeter). The cell is placed in the polarimeter, and the angle of rotation of plane-polarized light (usually from a sodium D-line source, 589 nm) is measured at a controlled temperature (e.g., 20 °C).
- Calculation of Specific Rotation: The specific rotation $[\alpha]$ is calculated using the formula: $[\alpha] = \alpha / (l \times c)$ where:

- α is the observed rotation in degrees.
- l is the path length in decimeters (dm).
- c is the concentration in g/mL.

pKa Determination

The pKa value indicates the acidity of the protonated amino group and the hydroxyl group.

Methodology: Potentiometric Titration

- Solution Preparation: A solution of (1S,2S)-**2-aminocyclopentanol** is prepared in water or a suitable solvent system at a known concentration.
- Titration Setup: The solution is placed in a beaker with a calibrated pH electrode and a magnetic stirrer. A standardized solution of a strong acid (e.g., HCl) or a strong base (e.g., NaOH) is placed in a burette.
- Titration: The titrant is added to the amino alcohol solution in small, precise increments. After each addition, the solution is allowed to equilibrate, and the pH is recorded.
- Data Analysis: A titration curve is generated by plotting the pH versus the volume of titrant added. The pKa value corresponds to the pH at the half-equivalence point, where half of the amino or hydroxyl groups have been neutralized. For an amino alcohol, two pKa values may be determined, one for the ammonium group and one for the hydroxyl group.

Solubility Assessment

Determining the solubility in various solvents is crucial for reaction setup, purification, and formulation development.

Methodology: Equilibrium Shake-Flask Method

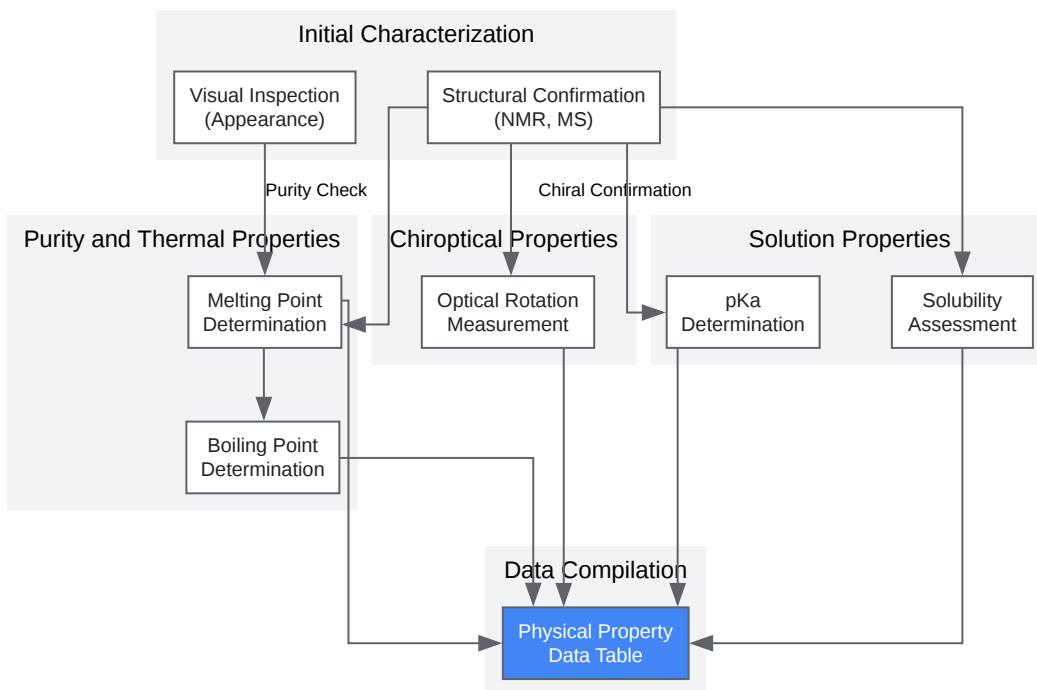
- Sample Preparation: An excess amount of solid (1S,2S)-**2-aminocyclopentanol** hydrochloride is added to a known volume of the solvent of interest (e.g., water, ethanol) in a sealed vial.

- Equilibration: The vials are agitated in a temperature-controlled shaker for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Phase Separation: After equilibration, the vials are left undisturbed to allow the excess solid to settle. An aliquot of the supernatant is carefully removed and filtered to remove any undissolved particles.
- Concentration Analysis: The concentration of the dissolved compound in the filtered solution is determined using a suitable analytical technique, such as High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC), against a calibrated standard curve.
- Solubility Determination: The determined concentration represents the saturation solubility of the compound in that specific solvent at the given temperature.

Visualizing the Experimental Workflow

The following diagram illustrates the logical workflow for the comprehensive determination of the physical properties of a chiral compound like **(1S,2S)-2-aminocyclopentanol**.

Workflow for Physical Property Determination of (1S,2S)-2-Aminocyclopentanol

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Caption: Experimental workflow for determining the physical properties of (1S,2S)-2-aminocyclopentanol.

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